

Endophenazine C chemical formula and molecular weight

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Compound of Interest

Compound Name: Endophenazine C

Cat. No.: B15563188

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Endophenazine C: Unraveling Its Chemical Identity

The precise chemical formula and molecular weight of **Endophenazine C** remain elusive in publicly accessible scientific literature and databases. While the discovery and initial characterization of Endophenazines A, B, C, and D from the endosymbiotic *Streptomyces anulatus* were reported, specific quantitative data for **Endophenazine C** are not readily available.

Endophenazines belong to the phenazine class of nitrogen-containing heterocyclic compounds, known for their diverse biological activities. The foundational structure of this class is a dibenzopyrazine core. Variations in the functional groups attached to this core give rise to the different members of the phenazine family, including the endophenazines.

The primary scientific article detailing the structure elucidation of Endophenazines A-D is titled "Endophenazines A-D, New Phenazine Antibiotics From the Athropod Associated Endosymbiont *Streptomyces Anulatus* II. Structure Elucidation" by Krastel et al. (2002). This publication is the definitive source for the chemical structures of these compounds. However, without access to the full text of this article, the specific details regarding the molecular formula and consequently the exact molecular weight of **Endophenazine C** cannot be definitively stated.

For researchers, scientists, and drug development professionals seeking this specific information, direct access to the aforementioned scientific paper is the most reliable path to obtaining the precise chemical formula and molecular weight of **Endophenazine C**.

Comparative Data of Related Endophenazines

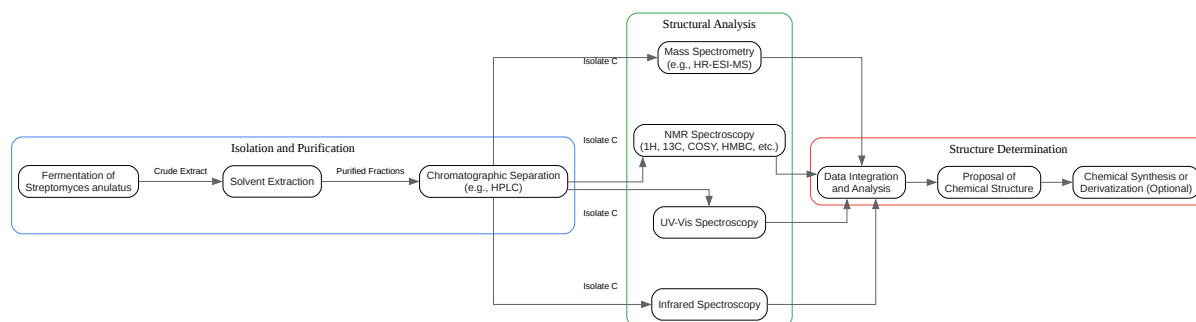
To provide context within the Endophenazine family, the known properties of the more extensively documented Endophenazine A are presented below.

Compound	Chemical Formula	Molecular Weight (g/mol)
Endophenazine A	C ₁₈ H ₁₆ N ₂ O ₂	292.33

This data for Endophenazine A highlights the typical molecular complexity of this subgroup of phenazines. It is anticipated that **Endophenazine C** would have a related but distinct molecular formula and weight, arising from differences in its substituent groups.

General Experimental Approach for Structure Elucidation

The structural determination of novel natural products like **Endophenazine C** typically involves a combination of spectroscopic and spectrometric techniques. The general workflow for such an analysis is outlined below.



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A generalized workflow for the isolation and structural elucidation of natural products like **Endophenazine C**.

Experimental Protocols:

- **High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS):** This technique would be employed to determine the accurate mass of the isolated **Endophenazine C**, which allows for the calculation of its elemental composition and thus its chemical formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** A suite of NMR experiments, including ^1H NMR, ^{13}C NMR, Correlation Spectroscopy (COSY), Heteronuclear Single Quantum Coherence (HSQC), and Heteronuclear Multiple Bond Correlation (HMBC), would be utilized

to determine the connectivity of atoms within the molecule, providing the detailed structural framework.

- **Ultraviolet-Visible (UV-Vis) Spectroscopy:** This method provides information about the electronic transitions within the molecule, which is characteristic of the phenazine chromophore.
- **Infrared (IR) Spectroscopy:** IR spectroscopy would be used to identify the presence of specific functional groups (e.g., carbonyls, hydroxyls, amines) within the **Endophenazine C** structure.

Without the specific data from these analyses for **Endophenazine C**, its exact chemical formula and molecular weight remain within the confines of the original research publication.

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